trans-4-(Cbz-amino)cyclohexan-1-ol: Physicochemical Profile & Technical Guide

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Compound of Interest

Compound Name:	*Benzyl trans-4-(hydroxymethyl)cyclohexylcarbamate*
CAS No.:	*1256276-47-7*
Cat. No.:	*B1343052*

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Executive Summary

trans-4-(Cbz-amino)cyclohexan-1-ol (CAS: 27489-63-0) is a stereochemically defined carbamate intermediate widely utilized in drug development.[1] It serves as a rigid, bifunctional scaffold, providing a defined spatial arrangement between the hydroxyl and protected amine groups. Its trans-diequatorial conformation confers superior thermodynamic stability compared to the cis-isomer, making it a preferred building block for linker systems and peptidomimetics.

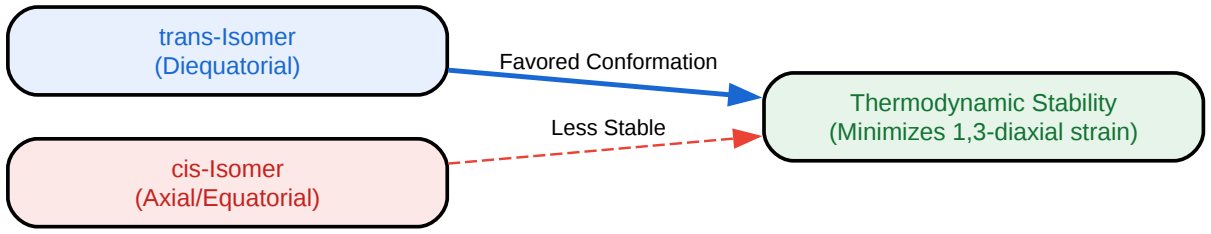
Chemical Identity & Structural Analysis

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Parameter	Details
IUPAC Name	Benzyl (trans-4-hydroxycyclohexyl)carbamate
Common Synonyms	trans-4-(Benzyloxycarbonylamino)cyclohexanol; N-Cbz-trans-4-aminocyclohexanol
CAS Number	27489-63-0
Molecular Formula	$C_{14}H_{19}NO_3$
Molecular Weight	249.31 g/mol
SMILES	O=C(OCC1=CC=CC=C1)N[C@H]2CCCC2
Stereochemistry	trans-1,4-disubstitution (diequatorial preference)

Stereochemical Configuration

The trans isomer exists predominantly in a chair conformation where both the bulky Cbz-amino group and the hydroxyl group occupy equatorial positions. This minimizes 1,3-diaxial interactions, rendering the trans isomer significantly more stable (and typically higher melting) than the cis isomer, where one substituent must be axial.



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Figure 1: Conformational stability analysis of the trans-1,4-cyclohexane system.

Physical & Thermodynamic Properties

The following data represents the purified trans-isomer. Researchers should note that commercial "technical grade" samples may contain 5–10% of the cis-isomer, which depresses the melting point.

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Property	Value / Description	Notes
Physical State	White to off-white crystalline powder	Hygroscopic upon prolonged storage.
Melting Point	118 – 120 °C	Sharp melting point indicates high stereochemical purity (>98% trans).
Boiling Point	~427 °C (Predicted at 760 mmHg)	Decomposes before boiling at atmospheric pressure.
Solubility (Water)	Low	The hydrophobic Cbz group significantly reduces water solubility compared to the amino-alcohol precursor.
Solubility (Organic)	High	Soluble in DMSO, DMF, Methanol, Dichloromethane (DCM), and Ethyl Acetate.
LogP	1.76 (Predicted)	Indicates moderate lipophilicity, suitable for membrane permeability studies.
pKa	~12.8 (Hydroxyl), ~10.5 (Carbamate NH)	The carbamate proton is weakly acidic but stable under physiological pH.

Synthesis & Purification Protocol

The synthesis typically proceeds via the Schotten-Baumann reaction of trans-4-aminocyclohexanol with benzyl chloroformate (Cbz-Cl).

Reaction Workflow

- Starting Material: trans-4-Aminocyclohexanol (CAS 27489-62-9).[2][3]
- Reagent: Benzyl chloroformate (Cbz-Cl) (1.1 equiv).

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- Base: Sodium carbonate (

) or Triethylamine (

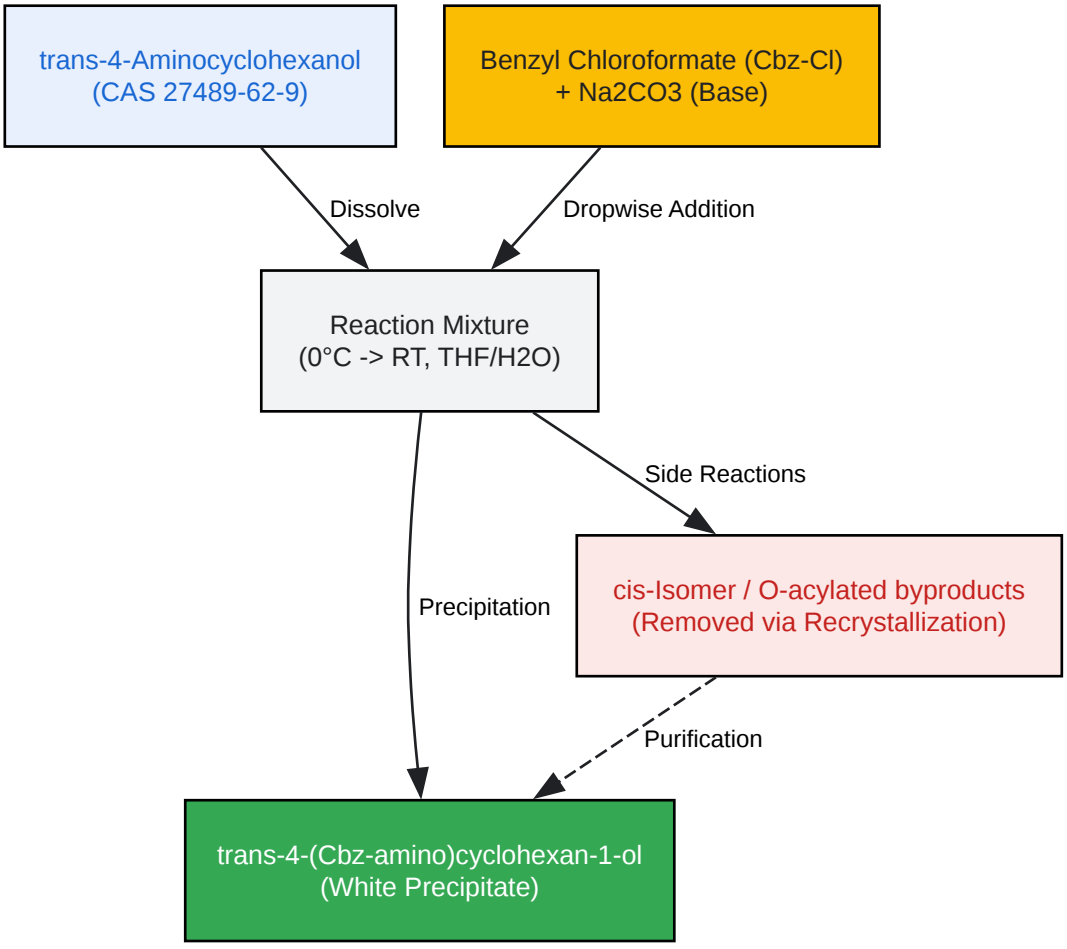
).
- Solvent: THF/Water or DCM.

Step-by-Step Protocol:

- Dissolution: Dissolve trans-4-aminocyclohexanol (10 mmol) in THF/Water (1:1 v/v) and cool to 0°C.
- Basification: Add

  (2.5 equiv) to the solution.
- Addition: Dropwise addition of Cbz-Cl (1.1 equiv) over 30 minutes, maintaining temperature <5°C to prevent O-acylation.
- Workup: Stir at room temperature for 4 hours. Precipitate the product by adding excess water or extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol/Hexane or Toluene to remove any cis impurity or di-acylated byproducts.

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Figure 2: Synthetic pathway for the selective N-protection of trans-4-aminocyclohexanol.

Spectroscopic Characterization

To validate the identity of the compound, the following spectral signals are diagnostic.

^{1}H NMR (400 MHz, DMSO-d_6 or $CDCl_3$)

- Aromatic Ring (Cbz):

  7.30 – 7.40 ppm (Multiplet, 5H).

- Benzylic Protons:

  5.05 ppm (Singlet, 2H,

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).

- Carbamate NH:

  4.80 – 5.00 ppm (Broad doublet, 1H, exchangeable with

).

- Methine (CH-N):

  3.30 – 3.45 ppm (Multiplet, 1H, axial proton).

- Methine (CH-O):

  3.45 – 3.60 ppm (Multiplet, 1H, axial proton).

- Cyclohexane Ring:[1]
  - 1.80 – 1.95 ppm (Equatorial protons, 4H).
  - 1.10 – 1.30 ppm (Axial protons, 4H).
  - Note: The distinct separation between axial and equatorial protons confirms the rigid chair conformation.

IR Spectroscopy (ATR)

- 3300 – 3400 cm^{-1}: O-H stretching (broad).
- 3320 cm^{-1}: N-H stretching (sharp).
- 1685 – 1700 cm^{-1}: C=O stretching (Carbamate, strong).
- 1530 – 1550 cm^{-1}: N-H bending / C-N stretching.

Handling, Stability & Safety

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).

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- Environment: Keep under inert atmosphere (Nitrogen/Argon) if storing for >6 months to prevent oxidation or moisture absorption.
- Hygroscopicity: The compound is slightly hygroscopic; keep the container tightly sealed.

Safety Profile (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid dust inhalation.

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